

In-Depth Technical Guide to the Molecular Weight of Barium Persulfate

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Compound of Interest

Compound Name: Barium persulfate

Cat. No.: B084245

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This technical guide provides a comprehensive overview of the molecular weight of **barium persulfate**, including its calculation, relevant experimental protocols for its synthesis and analysis, and visualizations of key processes. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical sciences.

Core Topic: Barium Persulfate and its Molecular Weight

Barium persulfate, with the chemical formula BaS_2O_8 , is the barium salt of persulfuric acid.^[1] Understanding its molecular weight is fundamental to its application in various chemical processes, including its use as an oxidizing agent. The generation of sulfate radicals ($\text{SO}_4^{\cdot-}$) from persulfates under activation is a key property leveraged in fields like polymer synthesis and environmental remediation.^[1]

Calculation of Molecular Weight

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for **barium persulfate** is BaS_2O_8 . The standard atomic weights for each element are:

- Barium (Ba): 137.327 amu^{[2][3][4]}
- Sulfur (S): 32.066 amu^{[5][6]}

- Oxygen (O): 15.999 amu [1][7][8]

The calculation is as follows: $(1 \times \text{Atomic Weight of Ba}) + (2 \times \text{Atomic Weight of S}) + (8 \times \text{Atomic Weight of O}) = (1 \times 137.327) + (2 \times 32.066) + (8 \times 15.999) = 137.327 + 64.132 + 127.992 = 329.451 \text{ g/mol}$

This value is consistent with the reported molecular weight of approximately 329.5 g/mol .[1][2][5]

Data Presentation

The following table summarizes the contribution of each element to the total molecular weight of **barium persulfate**.

| Constituent Element | Symbol | Atomic Weight (amu) | Number of Atoms | Total Contribution to Molecular Weight (amu) |
|---------------------|---------------------|---------------------|-----------------|--|
| Barium | Ba | 137.327 | 1 | 137.327 |
| Sulfur | S | 32.066 | 2 | 64.132 |
| Oxygen | O | 15.999 | 8 | 127.992 |
| Total | <chem>BaS2O8</chem> | 329.451 | | |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **barium persulfate** are crucial for its application in research and development.

Synthesis of Barium Persulfate

Barium persulfate can be synthesized via a precipitation reaction using stoichiometric amounts of barium chloride (BaCl2) and a persulfate salt, such as sodium persulfate (Na2S2O8). [1]

Materials:

- Barium chloride (BaCl_2)
- Sodium persulfate ($\text{Na}_2\text{S}_2\text{O}_8$)
- Deionized water
- Cold ethanol

Procedure:

- Reagent Preparation: Prepare aqueous solutions of barium chloride and sodium persulfate in deionized water.
- Reaction: Slowly add the sodium persulfate solution to the barium chloride solution under continuous stirring (300–500 rpm). Maintain the reaction temperature at 25–30°C for 2–4 hours to facilitate the precipitation of **barium persulfate**.[\[1\]](#)
- Purification:
 - Filter the resulting precipitate using vacuum filtration.
 - Wash the precipitate with cold ethanol to remove any unreacted ions.
 - Dry the purified **barium persulfate** under vacuum at a temperature of 40–60°C for 12 hours.[\[1\]](#)

Analytical Protocols for Persulfate Quantification

1. Iodometric Titration: This is a common and accurate method for determining the concentration of persulfate ions.[\[9\]](#)

Principle: Persulfate ions ($\text{S}_2\text{O}_8^{2-}$) oxidize iodide ions (I^-) to iodine (I_2). The liberated iodine is then titrated with a standardized sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution using a starch indicator.

Procedure:

- Dissolve a precisely weighed sample of **barium persulfate** in deionized water.

- Add a solution of potassium iodide (KI) in excess. The reaction should be carried out in an acidic medium, for which glacial acetic acid can be used.[10]
- Allow the reaction to proceed in the dark for approximately 15 minutes for the complete liberation of iodine.[10]
- Titrate the liberated iodine with a standard solution of sodium thiosulfate.
- As the endpoint approaches (the solution turns pale yellow), add a few drops of starch indicator, which will turn the solution blue-black.
- Continue the titration until the blue color disappears. The volume of sodium thiosulfate used is then used to calculate the concentration of persulfate.

2. UV-Vis Spectroscopy: Persulfate can be quantified directly by measuring its absorbance using a UV-Vis spectrophotometer.[9] Another indirect method involves the oxidation of ferrous ions (Fe^{2+}) to ferric ions (Fe^{3+}) by persulfate. The resulting Fe^{3+} is then complexed with thiocyanate (SCN^-) to form a colored complex, which can be measured.[11]

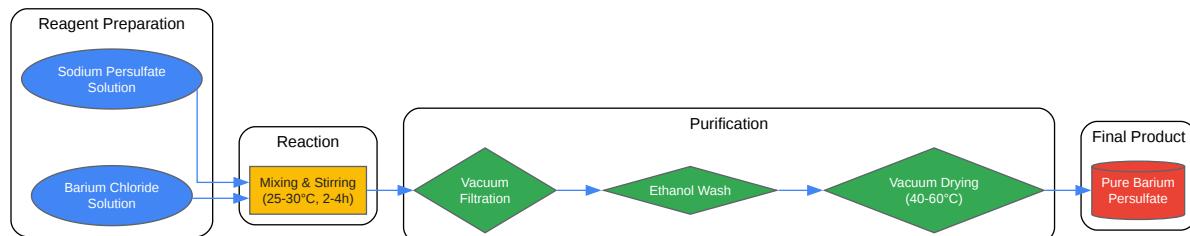
Procedure (Direct Measurement):

- Prepare a series of standard solutions of known persulfate concentrations.
- Measure the absorbance of the standards and the sample solution at a specific wavelength (e.g., 352 nm).[9]
- Construct a calibration curve by plotting absorbance versus concentration for the standard solutions.
- Determine the concentration of the unknown sample from the calibration curve.

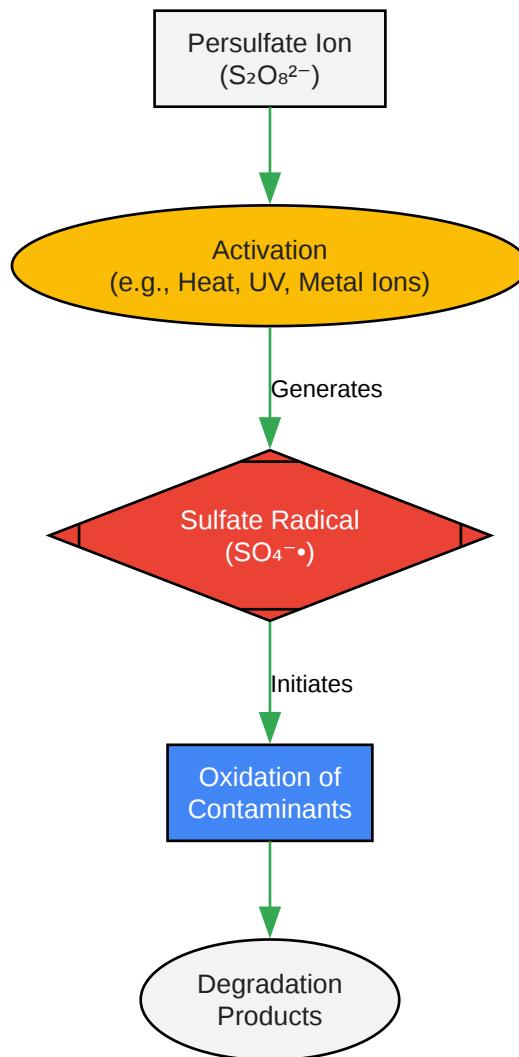
Analysis of Barium Ions: For the quantification of barium ions, techniques such as Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) or ion chromatography with a conductivity detector can be employed.[9]

Mandatory Visualizations

The following diagrams illustrate key workflows and concepts related to **barium persulfate**.

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*Experimental workflow for the synthesis of **barium persulfate**.*



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Logical pathway of persulfate activation for oxidative processes.

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